

A Comparative Study of Tetrahydromethyl-1,3-isobenzofurandione with Other Cyclic Anhydrides

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Compound of Interest

Compound Name: 1,3-Isobenzofurandione,
tetrahydromethyl-

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of tetrahydromethyl-1,3-isobenzofurandione against other commonly used cyclic anhydrides: phthalic anhydride, maleic anhydride, and succinic anhydride. The comparison focuses on their physicochemical properties, reactivity, and thermal stability, supported by available experimental data. This document aims to assist researchers in selecting the appropriate cyclic anhydride for their specific applications in drug development, polymer chemistry, and organic synthesis.

Physicochemical Properties

The selection of a cyclic anhydride is often dictated by its physical and chemical properties, which influence its handling, solubility in reaction media, and storage requirements. The following table summarizes the key physicochemical properties of tetrahydromethyl-1,3-isobenzofurandione and its counterparts.

Property	Tetrahydromethyl-1,3-isobenzofuran dione	Phthalic Anhydride	Maleic Anhydride	Succinic Anhydride
CAS Number	11070-44-3[1][2][3]	85-44-9	108-31-6[4]	108-30-5[5]
Molecular Formula	C ₉ H ₁₀ O ₃ [2][3]	C ₈ H ₄ O ₃ [6]	C ₄ H ₂ O ₃ [7][8]	C ₄ H ₄ O ₃ [5]
Molecular Weight (g/mol)	166.17[2][3]	148.12[6]	98.06[7][8]	100.07
Appearance	Colorless to light yellow liquid[1]	White crystalline solid[6][9]	Colorless crystalline needles or white solid[4][7]	Colorless needles or white crystalline solid[10]
Melting Point (°C)	< -15[11]	131[6]	52.8[7][8]	119-120[12]
Boiling Point (°C)	290-306.7[11]	284.5-295[6][9]	202[7][8]	261[12]
Solubility	Soluble in common organic solvents.[1][13][14]	Slightly soluble in water; soluble in ethanol, benzene, acetone.[6][9][15]	Soluble in water (reacts), ethanol, ether; slightly soluble in petroleum ether and carbon tetrachloride.[7][16]	Soluble in chloroform, carbon tetrachloride, alcohol; very slightly soluble in ether and water.[10][17]

Reactivity Profile

The reactivity of cyclic anhydrides is centered around the electrophilic nature of the carbonyl carbons, making them susceptible to nucleophilic attack. This reactivity is crucial for their application in synthesis.

Hydrolysis

Cyclic anhydrides react with water to form their corresponding dicarboxylic acids. The rate of hydrolysis is an important consideration for applications in aqueous environments or for storage.

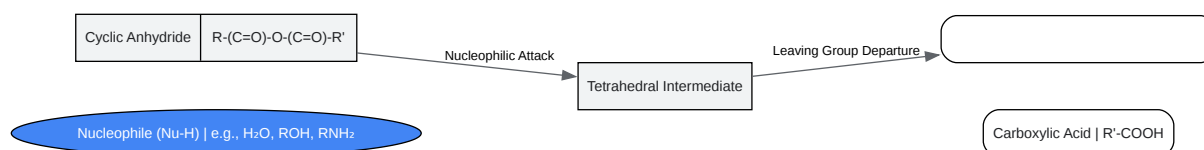
Anhydride	Hydrolysis Rate Data
Tetrahydromethyl-1,3-isobenzofurandione	No specific kinetic data found. It is noted to be sensitive to moisture. [1] [14]
Phthalic Anhydride	The kinetics of hydrolysis have been studied, and the reaction is accelerated by bases. [4] [8] [9] The rate constant for the uncatalyzed reaction is relatively low.
Maleic Anhydride	Reacts readily with water to form maleic acid. [7] [16] The hydrolysis can be complex and is influenced by pH. [18]
Succinic Anhydride	Hydrolyzes readily to form succinic acid. [19] The half-life in water at 25°C is approximately 4.3 minutes. [20]

Esterification

The reaction with alcohols to form esters is a primary application of cyclic anhydrides. This reaction proceeds via nucleophilic acyl substitution.

Anhydride	Esterification Reactivity
Tetrahydromethyl-1,3-isobenzofurandione	The reactive anhydride functionality allows for efficient condensation and ring-opening reactions under mild conditions.[1][14]
Phthalic Anhydride	Widely used in the production of phthalate esters, which are common plasticizers. The reaction is typically catalyzed by acids.
Maleic Anhydride	Reacts with alcohols to form monoesters, and the reaction can proceed to the diester. The kinetics of esterification with butanols have been investigated.[21]
Succinic Anhydride	Reacts with alcohols to yield monoesters.[19] It is used in the synthesis of various esters for pharmaceutical and other applications.

General Reaction Pathway for Nucleophilic Acyl Substitution



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General mechanism of nucleophilic attack on a cyclic anhydride.

Thermal Stability

Thermal stability is a critical parameter for applications that involve heating, such as polymerization reactions. Thermogravimetric analysis (TGA) is a standard method to evaluate this property.

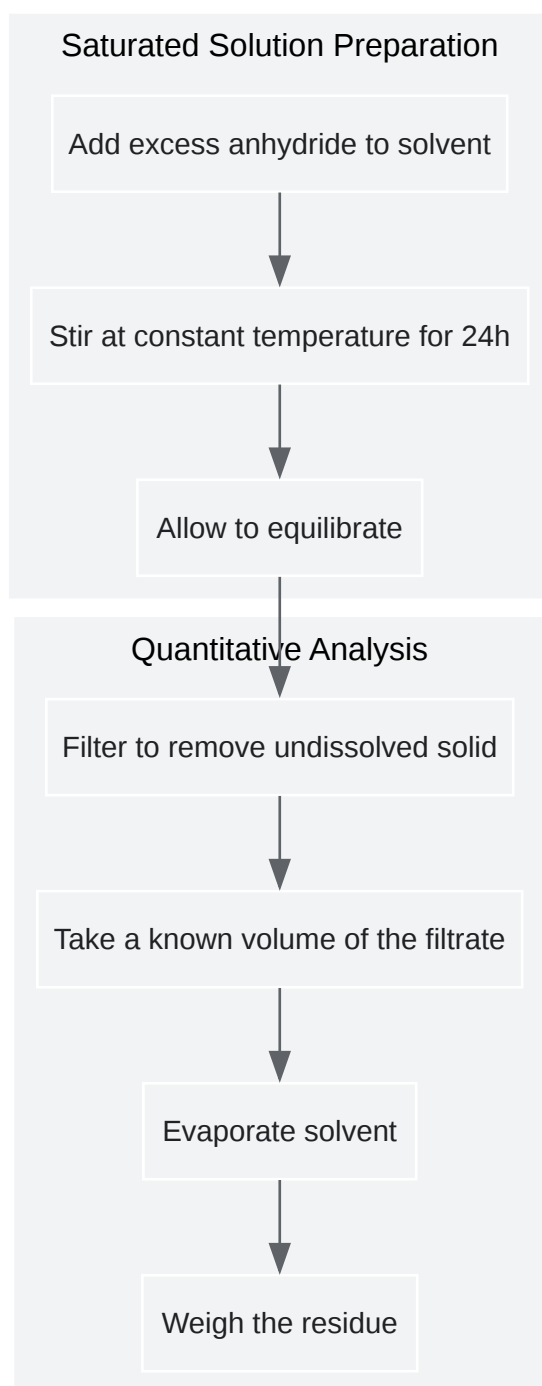
Anhydride	Thermal Stability Data (from TGA where available)
Tetrahydromethyl-1,3-isobenzofurandione	No specific TGA data found. It is described as having high chemical stability.[1][14]
Phthalic Anhydride	Stable under a wide range of temperatures.[6]
Maleic Anhydride	TGA data shows onset of degradation around 60.62°C and maximum degradation at 150.49°C.[22]
Succinic Anhydride	No specific TGA data found in the searched results.

Experimental Protocols

Detailed experimental protocols are essential for reproducible research. Below are generalized methodologies for key experiments cited in this guide.

Determination of Solubility

A standard method for determining the solubility of a compound in a given solvent involves the preparation of a saturated solution followed by quantitative analysis.



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Workflow for determining the solubility of a cyclic anhydride.

Kinetic Analysis of Hydrolysis

The rate of hydrolysis can be monitored by various analytical techniques, such as UV-Vis spectroscopy or by measuring the change in pH over time.

Methodology:

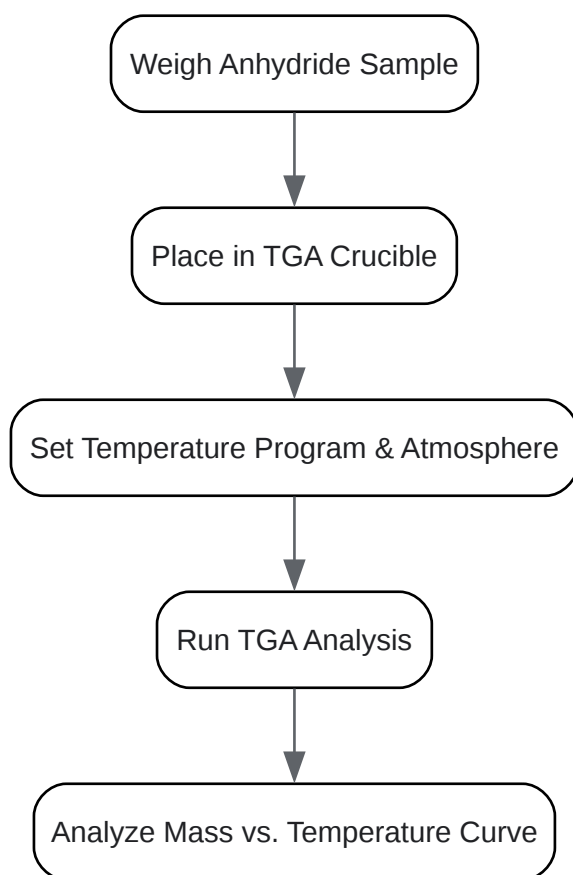
- **Solution Preparation:** Prepare a stock solution of the cyclic anhydride in a suitable organic solvent (e.g., dioxane) to prevent premature hydrolysis.
- **Reaction Initiation:** Inject a small aliquot of the stock solution into a buffered aqueous solution at a constant temperature.
- **Monitoring:** Monitor the change in absorbance at a specific wavelength corresponding to the anhydride or the product dicarboxylic acid over time using a UV-Vis spectrophotometer.
- **Data Analysis:** Calculate the pseudo-first-order rate constant (k_{obs}) from the exponential decay of the reactant concentration. By performing the experiment at different pH values, the pH-rate profile can be determined.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

Methodology:

- **Sample Preparation:** Place a small, accurately weighed amount of the cyclic anhydride (typically 5-10 mg) into a TGA crucible.
- **Instrument Setup:** Place the crucible in the TGA instrument. Set the desired temperature program, including the starting and ending temperatures and the heating rate (e.g., 10 °C/min). Select the purge gas (e.g., nitrogen for an inert atmosphere).
- **Analysis:** Initiate the analysis. The instrument will record the sample mass as a function of temperature.
- **Data Interpretation:** The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset of decomposition and the temperatures of maximum mass loss.



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A simplified workflow for Thermogravimetric Analysis (TGA).

Conclusion

Tetrahydromethyl-1,3-isobenzofurandione presents as a versatile liquid cyclic anhydride with a favorable profile for applications requiring good solubility in organic solvents and high thermal stability. Its reactivity is comparable to other cyclic anhydrides, making it a suitable candidate for various synthetic applications, including as a hardener for epoxy resins and an intermediate in pharmaceutical and polymer synthesis.

In comparison:

- Phthalic anhydride is a high-melting solid, well-established for producing plasticizers and alkyd resins.

- Maleic anhydride is a more reactive, lower-melting solid, often utilized in Diels-Alder reactions and for the production of unsaturated polyester resins.
- Succinic anhydride is a solid with moderate reactivity, commonly employed in the synthesis of pharmaceuticals and as a cross-linking agent.

The choice between these anhydrides will ultimately depend on the specific requirements of the application, including the desired physical state of the reagent, solvent compatibility, reactivity under specific conditions, and the thermal stability needed for the process. Further quantitative experimental data for tetrahydromethyl-1,3-isobenzofurandione would be beneficial for a more direct and comprehensive comparison.

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